

Application Note: Cytotoxicity Assessment of Oligopeptide-10 on Human Skin Cells

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Oligopeptide-10 is a synthetic antimicrobial peptide comprised of 15 amino acids.[1] It is utilized in cosmetic and dermatological formulations for its broad-spectrum activity against various microorganisms, including Propionibacterium acnes, a bacterium implicated in the pathogenesis of acne.[2] Beyond its antimicrobial properties, **Oligopeptide-10** is reported to possess anti-inflammatory effects and to stimulate the production of collagen and elastin in skin cells, suggesting a role in skin rejuvenation and maintaining skin health.[1][3]

While generally regarded as safe for topical application and non-irritating, a thorough in vitro evaluation of the cytotoxic potential of **Oligopeptide-10** on human skin cells is a critical step in the safety assessment and formulation development process.[2] This application note provides detailed protocols for assessing the cytotoxicity of **Oligopeptide-10** on human skin cells, specifically keratinocytes (e.g., HaCaT) and dermal fibroblasts, using the widely accepted MTT and LDH assays.

Data Presentation

Quantitative cytotoxicity data for **Oligopeptide-10** on human skin cells is not extensively available in public literature. The following tables are provided as templates for researchers to summarize their experimental findings when conducting the assays described in this document.



Table 1: MTT Assay - Cell Viability of Human Skin Cells Treated with Oligopeptide-10

Cell Line	Oligopeptide- 10 Concentration (µg/mL)	Incubation Time (hours)	% Cell Viability (Mean ± SD)	IC50 (μg/mL)
HaCaT	0 (Control)	24	100 ± X.X	rowspan="6"> Calculate
10	24			
50	24	_		
100	24	_		
250	24	_		
500	24	_		
Human Dermal Fibroblasts	0 (Control)	24	100 ± X.X	rowspan="6"> Calculate
10	24			
50	24	_		
100	24	_		
250	24	_		
500	24	_		

Table 2: LDH Assay - Cytotoxicity of Oligopeptide-10 on Human Skin Cells

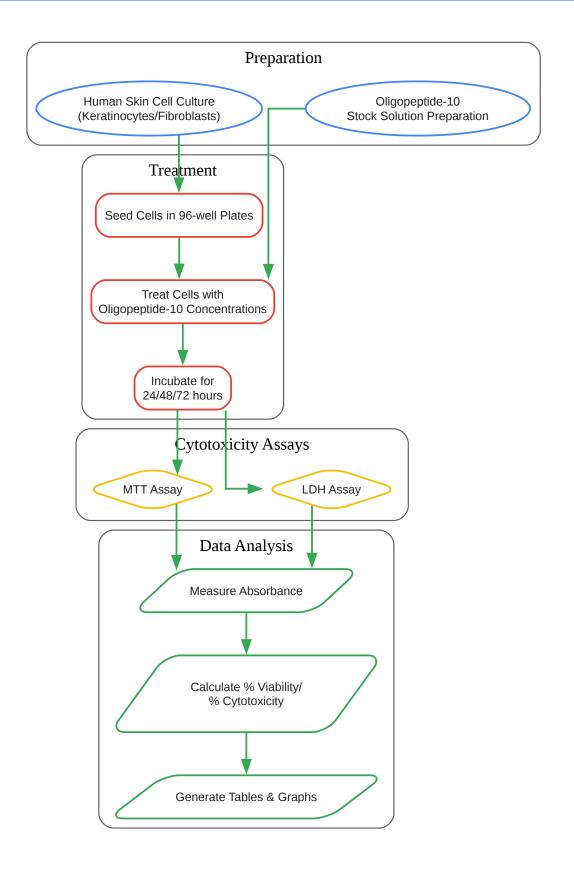


Cell Line	Oligopeptide-10 Concentration (µg/mL)	Incubation Time (hours)	% Cytotoxicity (Mean ± SD)
НаСаТ	0 (Control)	24	0 ± X.X
10	24		
50	24	_	
100	24	_	
250	24	_	
500	24	_	
Human Dermal Fibroblasts	0 (Control)	24	0 ± X.X
10	24		
50	24	_	
100	24	_	
250	24	_	
500	24	-	

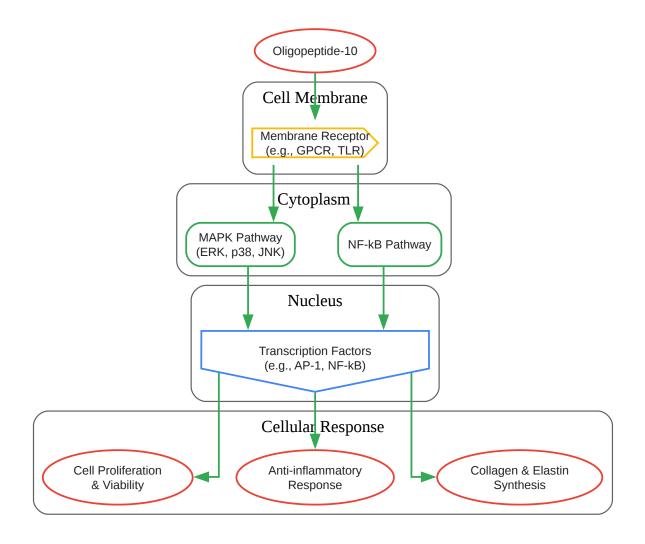
Experimental Workflow for Cytotoxicity Assessment

The following diagram illustrates the general workflow for assessing the cytotoxicity of **Oligopeptide-10** on human skin cells.









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References

- 1. researchgate.net [researchgate.net]
- 2. merckmillipore.com [merckmillipore.com]



- 3. researchgate.net [researchgate.net]
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